

Viniferol D: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Viniferol D*

Cat. No.: *B15592555*

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This technical guide provides an in-depth overview of **Viniferol D**, a stilbenetrimer with potential applications in drug development. The document is intended for researchers, scientists, and professionals in the field, offering comprehensive data on its chemical properties, experimental protocols for its isolation, and an exploration of its potential biological activities and associated signaling pathways.

Core Chemical and Physical Data

Viniferol D, a resveratrol trimer, is a natural compound isolated from *Vitis vinifera* (grapevine). Its fundamental properties are summarized below for easy reference.

Property	Value	Citation(s)
CAS Number	625096-18-6	[1][2]
Molecular Weight	680.7 g/mol	[1][2]
Molecular Formula	C ₄₂ H ₃₂ O ₉	[1]
Source	Stems of <i>Vitis vinifera</i> 'Kyohou'	[1]
Class	Stilbenoid (Stilbenetrimer)	[1]

Experimental Protocols

Isolation and Purification of (+)-Viniferol D from *Vitis vinifera* 'Kyohou' Stems

The following protocol is based on the methodology described by Takaya et al. in their 2003 publication in *Heterocycles*.

1. Plant Material and Extraction:

- The stems of *Vitis vinifera* 'Kyohou' are collected and air-dried.
- The dried stems are then pulverized and extracted with methanol at room temperature.
- The methanolic extract is concentrated under reduced pressure to yield a crude extract.

2. Solvent Partitioning:

- The crude methanol extract is suspended in water and subjected to sequential liquid-liquid partitioning with the following solvents in order of increasing polarity:
 - n-hexane
 - Chloroform
 - Ethyl acetate
- The resulting ethyl acetate-soluble fraction, which contains the stilbenoids, is concentrated.

3. Chromatographic Purification:

- The concentrated ethyl acetate fraction is subjected to column chromatography on silica gel.
- A gradient elution is performed using a chloroform-methanol solvent system. The polarity is gradually increased by increasing the proportion of methanol.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined.

4. Further Purification by High-Performance Liquid Chromatography (HPLC):

- The semi-purified fractions containing **Viniferol D** are further purified by reversed-phase HPLC.
- A typical mobile phase would consist of a gradient of methanol and water.
- The elution is monitored by a UV detector, and the peak corresponding to **Viniferol D** is collected.

5. Structure Elucidation:

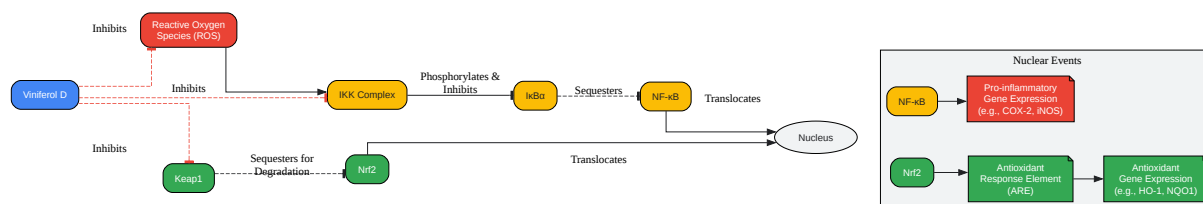
- The structure of the isolated compound is confirmed using spectroscopic methods, including:
 - ^1H -NMR (Proton Nuclear Magnetic Resonance)
 - ^{13}C -NMR (Carbon-13 Nuclear Magnetic Resonance)
 - Mass Spectrometry (MS)
 - 2D-NMR techniques (e.g., COSY, HMQC, HMBC) for detailed structural assignment.

Biological Activity and Potential Signaling Pathways

While specific studies on the signaling pathways directly modulated by **Viniferol D** are limited, the broader class of stilbenoids, to which it belongs, has been shown to exhibit a range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial effects.

Based on the known mechanisms of other stilbenoids, a plausible signaling pathway for **Viniferol D**'s potential anti-inflammatory and antioxidant activity could involve the modulation of the NF- κ B and Nrf2 pathways.

Hypothetical Signaling Pathway for Viniferol D



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Caption: Hypothetical signaling pathway of **Viniferol D**.

Disclaimer: This technical guide is intended for informational purposes only and should not be considered as a substitute for professional scientific advice. The signaling pathway depicted is hypothetical and based on the activities of related compounds; further research is required to elucidate the specific mechanisms of **Viniferol D**.

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References

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[<https://www.benchchem.com/product/b15592555#viniferol-d-cas-number-and-molecular-weight>]

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